

Safeguarding Research: A Guide to Proper Disposal Procedures at Alabama A&M University

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For researchers, scientists, and drug development professionals at Alabama A&M University (**AAMU**), adhering to proper disposal procedures is a critical component of laboratory safety and environmental responsibility. The university, through its Office of Environmental Health & Safety (EH&S), has established comprehensive guidelines to ensure the safe handling and disposal of all laboratory waste. This guide provides essential information on these procedures, promoting a culture of safety and compliance.

The management of hazardous, biological, and radioactive waste at **AAMU** is a responsibility shared by all personnel, with the EH&S office providing technical expertise and oversight.^[1] Failure to comply with these regulations can lead to significant penalties, including the closure of facilities and legal action against both the university and the individuals involved.^[1]

Chemical Waste Disposal

Proper disposal of chemical waste is paramount to prevent harm to human health and the environment. Researchers must be certain that any waste disposed of in regular trash or down the sink is non-hazardous.^[1] For guidance, personnel should consult Safety Data Sheets (SDS), container labels, or contact the EH&S office.^[1]

Key Procedures:

- **Labeling:** All hazardous waste containers must be clearly labeled with the words "HAZARDOUS WASTE" and a specific list of the chemical constituents.^{[1][2]} Abbreviations and chemical formulas are not acceptable.^[1]

- Containers: Waste must be stored in appropriate, secure containers.[\[1\]](#) Damaged containers should be replaced, and incompatible materials must never be mixed.[\[1\]](#)
- Storage: Waste containers must be kept closed and stored in a secure, designated accumulation area, away from drains or sinks.[\[1\]](#) The maximum accumulation of waste in any lab or storage area is 50 gallons.[\[1\]](#)
- Pickup: To request a pickup of hazardous waste, a "hazardous waste ticket" must be filled out and sent to EH&S.[\[2\]](#)

Waste Minimization: **AAMU** is committed to reducing the volume and toxicity of hazardous waste.[\[1\]](#) Strategies include substituting hazardous chemicals with safer alternatives, such as usingalconox or no-chromix glassware cleaners instead of chromic acid, and replacing toluene-based scintillation cocktails with non-flammable options.[\[1\]](#)

Biological Waste Disposal

The disposal of biological waste is governed by strict protocols to prevent the spread of infectious agents. The **AAMU** Biosafety Manual provides detailed guidelines for handling and disposing of biohazardous materials.[\[3\]](#)

Waste Segregation and Disposal:

Waste Type	Container Type	Disposal Procedure
Infectious Waste (for incineration)	Leak-proof, sealed red biohazard bags	To be incinerated. These bags signify that the contents are potentially hazardous and have not been treated. [1] [3]
Infectious Waste (for sterilization)	Orange biohazard waste bags	To be sterilized (e.g., autoclaved) to render it non-pathogenic before disposal as solid waste. [1] [3]
Sharps (needles, syringes, scalpels)	Marked biohazard sharps containers	Must be placed in rigid, puncture-resistant containers. [1] [3]
Broken Glassware	Designated broken glassware containers	Labeled with "Broken Glass" for pickup by custodial staff. [1]
Blood and Blood Products	N/A	May be disposed of in the sanitary sewer. [3]

Pickup: Biohazardous waste is collected by EH&S upon the completion of a request form.[\[1\]](#)

Radioactive Waste Disposal

The Radiation Safety Officer oversees the central disposal facility for all radioactive waste generated at **AAMU**.[\[4\]](#) Laboratory supervisors must ensure a disposal method exists before procuring any radioactive materials.[\[4\]](#)

Key Procedures:

- Labeling: All solid radioactive waste containers must be marked with a "CAUTION RADIOACTIVE MATERIALS" sign.[\[4\]](#)
- Segregation: Solid radioactive waste should be separated into three categories: glass and plastic items, absorbent paper and other combustible materials, and short-lived waste to be held for decay.[\[4\]](#)

- Liquid Waste: Non-aqueous liquid radioactive waste must be stored in spill-proof, unbreakable plastic containers and be free of solids.[4] The pH of aqueous waste must be adjusted to between 6.8 and 8.0.[4]
- Mixed Waste: Waste that is both hazardous and radioactive must follow the guidelines for both waste types.[1] A radioactive waste disposal form must be completed for pickup.[1]

Logical Workflow for Waste Disposal Request



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AAMU Laboratory Waste Disposal Request Workflow

This structured approach to waste management underscores **AAMU's** commitment to maintaining a safe and compliant research environment. By following these established procedures, all laboratory personnel contribute to the protection of themselves, their colleagues, and the broader community. For specific questions or in case of a chemical spill, the Office of Environmental Health & Safety should be contacted immediately.

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- To cite this document: BenchChem. [Safeguarding Research: A Guide to Proper Disposal Procedures at Alabama A&M University]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b011769#aamu-proper-disposal-procedures]

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